

# In-Depth Technical Guide to the Safe Handling of 1-Ethylcyclopentanol

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## Compound of Interest

Compound Name: 1-Ethylcyclopentanol

Cat. No.: B074463

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1-Ethylcyclopentanol** (CAS No. 1462-96-0), a tertiary alcohol utilized as an intermediate in the synthesis of agrochemicals, pharmaceuticals, and fragrances.<sup>[1][2]</sup> Adherence to the following protocols is critical to ensure the safety of laboratory personnel and the integrity of research.

## Chemical and Physical Properties

**1-Ethylcyclopentanol** is a colorless to light yellow liquid. A summary of its key physical and chemical properties is presented in Table 1 for easy reference.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O
Molecular Weight	114.19 g/mol [1]
Appearance	Colorless to light yellow liquid
Melting Point	-10 °C[1]
Boiling Point	153-154 °C[3]
Density	0.909 g/mL at 25 °C[3]
Flash Point	49 °C (120.9 °F)[4]
Refractive Index	1.4570[1]

## Toxicological Data


Understanding the toxicological profile of **1-Ethylcyclopentanol** is essential for conducting a thorough risk assessment. The available quantitative toxicity data is summarized in Table 2.


Metric	Species	Route	Value
LD <sub>50</sub>	Rat	Oral	> 2,000 mg/kg
LD <sub>50</sub>	-	Dermal	No data available
LC <sub>50</sub>	Rat	Inhalation	2,000 mg/m <sup>3</sup> (4 h)

## Hazard Identification and GHS Classification

**1-Ethylcyclopentanol** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Pictograms:

alt text

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Signal Word: Warning[5]

Hazard Statements:

- H226: Flammable liquid and vapor.[5][6]
- H302: Harmful if swallowed.[5][6]
- H319: Causes serious eye irritation.[5][6]

Precautionary Statements: A comprehensive list of precautionary statements is provided in the Safety Data Sheet (SDS).[5] Key precautions include:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[5]
- P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
- P403+P235: Store in a well-ventilated place. Keep cool.

## Experimental Protocol: Synthesis of 1-Ethylcyclopentanol via Grignard Reaction

The synthesis of **1-Ethylcyclopentanol** is commonly achieved through the Grignard reaction, a powerful method for forming carbon-carbon bonds.[1][3] The following protocol outlines the synthesis from cyclopentanone and an ethyl Grignard reagent (e.g., ethylmagnesium bromide).

Materials:

- Magnesium turnings
- Ethyl bromide

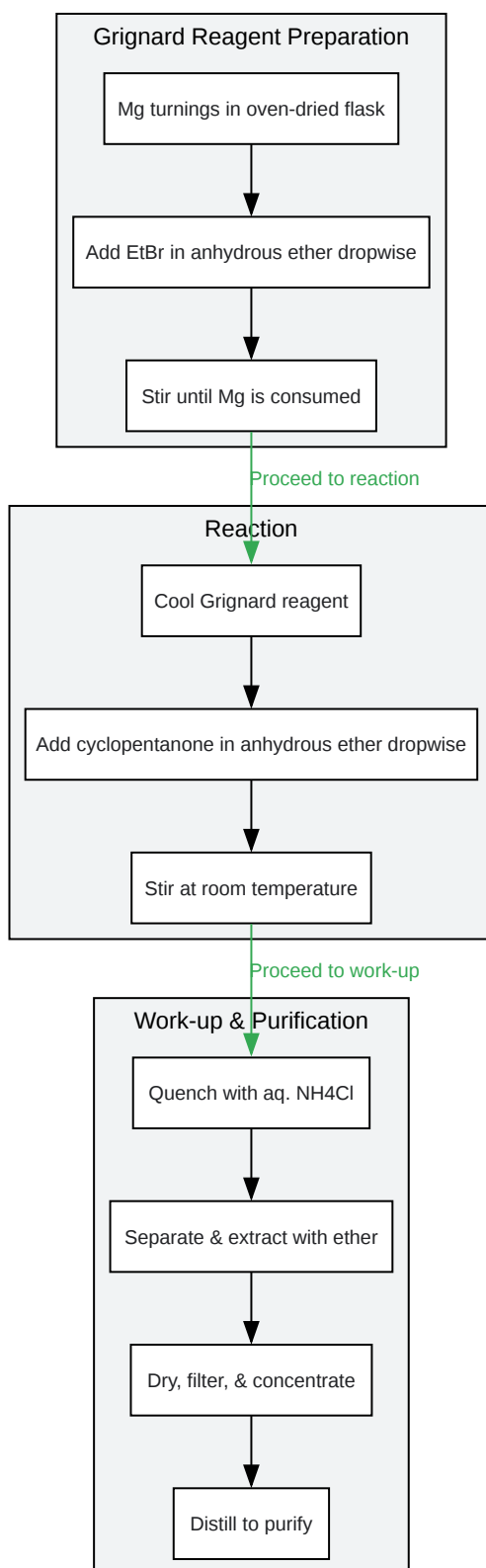
- Anhydrous diethyl ether
- Cyclopentanone
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate
- Round-bottom flask, dropping funnel, reflux condenser (all oven-dried)
- Magnetic stirrer and stir bar
- Ice bath

Procedure:

- Preparation of the Grignard Reagent:
  - Place magnesium turnings in the oven-dried round-bottom flask equipped with a magnetic stir bar.
  - Assemble the flask with the dropping funnel and reflux condenser.
  - Add a solution of ethyl bromide in anhydrous diethyl ether to the dropping funnel.
  - Slowly add a small portion of the ethyl bromide solution to the magnesium. The reaction should initiate, as evidenced by bubbling and a cloudy appearance. If the reaction does not start, gentle warming or the addition of a small crystal of iodine may be necessary.
  - Once the reaction has started, add the remaining ethyl bromide solution dropwise at a rate that maintains a gentle reflux.
  - After the addition is complete, stir the mixture until the magnesium is consumed.
- Reaction with Cyclopentanone:
  - Cool the Grignard reagent solution in an ice bath.
  - Add a solution of cyclopentanone in anhydrous diethyl ether to the dropping funnel.

- Add the cyclopentanone solution dropwise to the stirred Grignard reagent, maintaining the temperature below 20°C.
- After the addition is complete, allow the mixture to stir at room temperature for at least one hour.
- Work-up:
  - Carefully pour the reaction mixture over a mixture of crushed ice and saturated aqueous ammonium chloride solution.
  - Separate the organic layer.
  - Extract the aqueous layer with diethyl ether.
  - Combine the organic layers and wash with brine.
  - Dry the organic layer over anhydrous sodium sulfate.
  - Filter and remove the solvent by rotary evaporation.
- Purification:
  - Purify the crude **1-Ethylcyclopentanol** by distillation.

Experimental Workflow Diagram:



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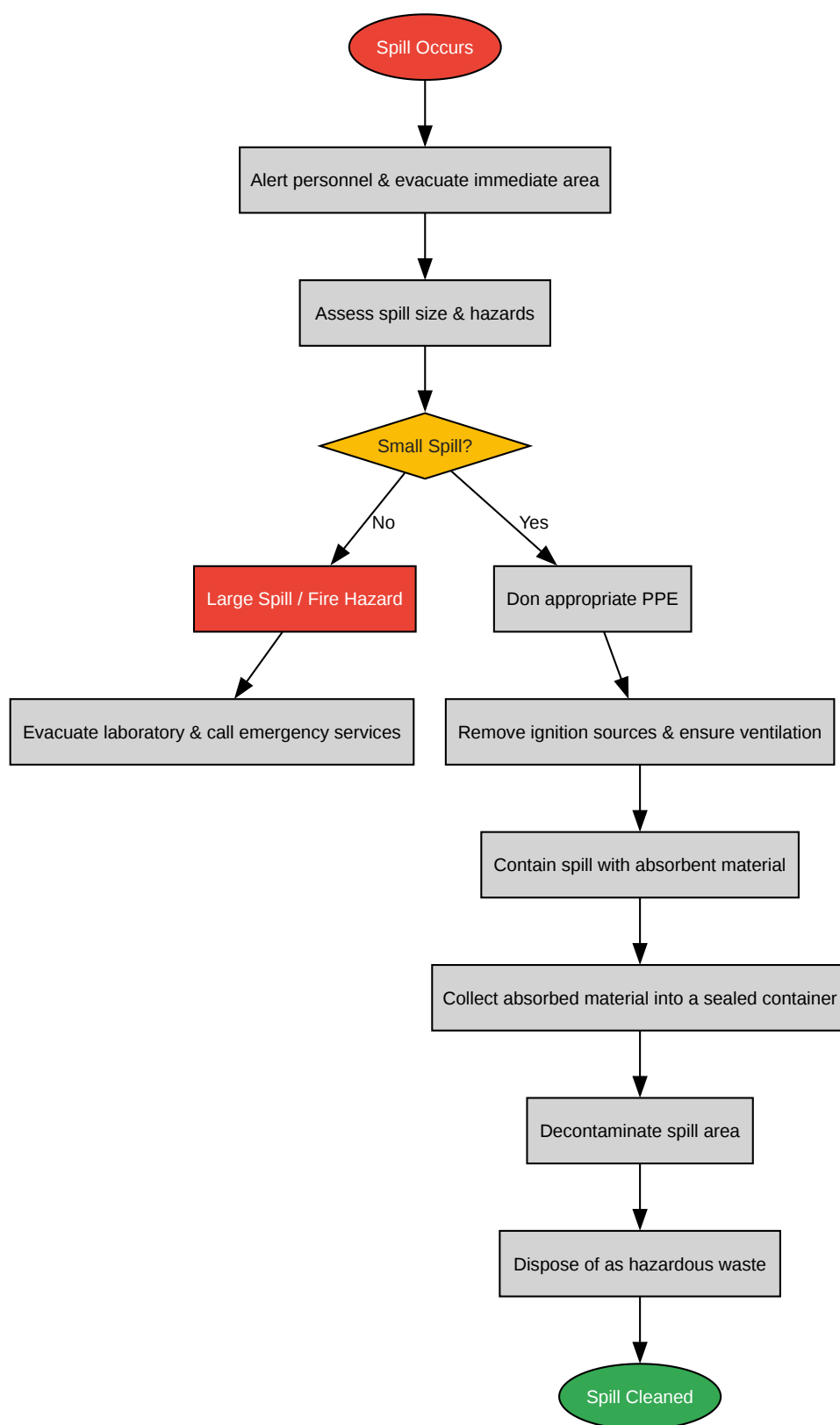
Caption: Workflow for the synthesis of **1-Ethylcyclopentanol**.

# Spill and Emergency Procedures

## Spill Response

In the event of a **1-Ethylcyclopentanol** spill, immediate and appropriate action is necessary to mitigate risks.

Spill Response Workflow:



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Caption: Logical workflow for handling a **1-Ethylcyclopentanol** spill.



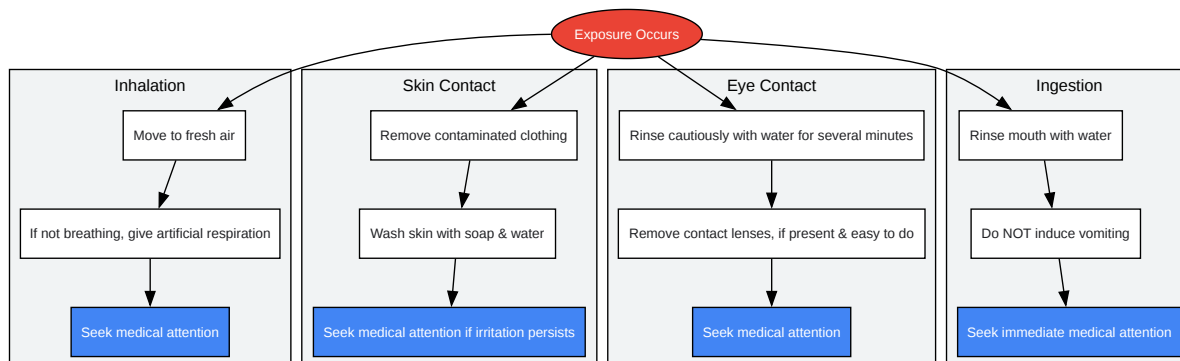
#### Detailed Spill Cleanup Procedure:

- **Alert Personnel:** Immediately notify others in the vicinity of the spill.
- **Evacuate:** If the spill is large or poses a significant fire or inhalation risk, evacuate the area and activate the fire alarm.
- **Ventilate:** Ensure the area is well-ventilated.
- **Eliminate Ignition Sources:** Remove all sources of ignition from the area.
- **Personal Protective Equipment (PPE):** Don appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- **Containment:** For small spills, contain the liquid with an inert absorbent material such as vermiculite, dry sand, or earth.
- **Collection:** Carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- **Decontamination:** Clean the spill area with soap and water.
- **Disposal:** Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

## First Aid Measures

Prompt first aid is crucial in the event of exposure to **1-Ethylcyclopentanol**.[\[5\]](#)

#### First Aid Procedures by Exposure Route:



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Caption: First aid procedures for different exposure routes.

- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- **Skin Contact:** Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. Seek medical attention if irritation develops or persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Handling and Storage

- **Handling:** Work in a well-ventilated area, preferably in a chemical fume hood.[5] Avoid contact with skin, eyes, and clothing. Avoid breathing vapor or mist. Keep away from ignition

sources and use non-sparking tools.[5]

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as oxidizing agents. The recommended storage temperature is between 2-8°C.[4]

By adhering to these safety and handling precautions, researchers, scientists, and drug development professionals can minimize the risks associated with **1-Ethylcyclopentanol** and ensure a safe laboratory environment. Always consult the most recent Safety Data Sheet (SDS) for this chemical before use.

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